

CAS number and IUPAC name for Methyl 3-cyclopentenecarboxylate

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Compound of Interest

Compound Name: *Methyl 3-cyclopentenecarboxylate*

Cat. No.: *B058024*

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Technical Guide: Methyl 3-cyclopentenecarboxylate

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Properties

Methyl 3-cyclopentenecarboxylate is a cyclic ester with the following identifiers:

- IUPAC Name: methyl cyclopent-3-ene-1-carboxylate[1]
- CAS Number: 58101-60-3[1][2]

This compound is a key intermediate in the synthesis of various organic molecules, including prostanoids and carbocyclic nucleoside drugs.[3] Its reactive double bond allows for precise chemical modifications, making it a valuable building block in medicinal chemistry and materials science.[3]

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O ₂	[2]
Molecular Weight	126.15 g/mol	[2]
Form	Liquid	
Refractive Index (n _{20/D})	1.451	
Density	1.031 g/mL at 25 °C	
Storage Temperature	2-8°C	

Synthesis Protocols

Two primary methods for the synthesis of **Methyl 3-cyclopentenecarboxylate** are detailed below.

Esterification via 1,1'-Carbonyldiimidazole

A direct and high-yielding method for the synthesis of **Methyl 3-cyclopentenecarboxylate** involves the activation of 3-cyclopentenecarboxylic acid with 1,1'-carbonyldiimidazole (CDI) followed by reaction with methanol.[\[4\]](#)

Experimental Protocol:

- Under a nitrogen atmosphere and at 0 °C, dissolve 3-cyclopentenecarboxylic acid (10 g, 89 mmol) in dichloromethane (100 mL).[\[4\]](#)
- To this solution, add 1,1'-carbonyldiimidazole (43 g, 267 mmol).[\[4\]](#)
- Stir the reaction mixture at room temperature for 4 hours.[\[4\]](#)
- Add methanol (100 mL) to the reaction mixture.[\[4\]](#)
- Continue stirring the mixture overnight.[\[4\]](#)
- Remove the solvent by evaporation at low temperature to yield Methyl 3-cyclopentene-1-carboxylate (11.2 g, 99% yield).[\[4\]](#)

Diels-Alder Reaction

An alternative synthetic route is the Diels-Alder reaction between cyclopentadiene and methyl acrylate.^{[5][6][7][8][9]} This [4+2] cycloaddition reaction typically produces a mixture of endo and exo isomers. The use of a Lewis acid catalyst, such as aluminum chloride (AlCl_3), can accelerate the reaction and enhance the endo selectivity.^[5]

Experimental Considerations:

- The reaction can be carried out in a sealed tube at elevated temperatures (e.g., 185°C) by in-situ generation of cyclopentadiene from dicyclopentadiene.^[8]
- The solvent can influence the reaction rate and selectivity. For instance, the reaction is faster in methanol compared to n-hexane.^[6]
- The endo/exo ratio of the product can be influenced by reaction temperature and time, with higher temperatures potentially leading to equilibration.^[8]

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 3-cyclopentenecarboxylate** is not readily available in the public domain. However, data for structurally similar compounds can provide an indication of expected spectral features.

Biological and Medicinal Significance

While specific biological activities of **Methyl 3-cyclopentenecarboxylate** are not extensively documented, the cyclopentene and cyclopentane moieties are present in numerous biologically active molecules and approved drugs.^[3]

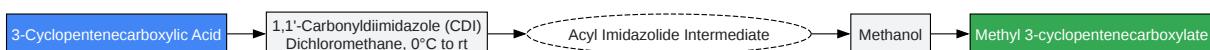
- Prostaglandins: The cyclopentane core is a fundamental structural feature of prostaglandins, which are involved in a wide range of physiological processes.
- Carbocyclic Nucleosides: These analogues of nucleosides, where the ribose sugar is replaced by a cyclopentane or cyclopentene ring, are an important class of antiviral and anticancer agents.

- Drug Scaffolds: The cyclopentane ring is found in various drugs, including the neuraminidase inhibitor peramivir and the hepatitis C virus protease inhibitor glecaprevir.

The presence of the reactive double bond in **Methyl 3-cyclopentenecarboxylate** makes it a versatile starting material for the synthesis of diverse cyclopentane-based compounds with potential therapeutic applications. For example, cyclopentenyl fatty acids have shown promise as new antibiotic agents.^[10] Furthermore, some cyclopentene derivatives, such as certain nitro-esters, have demonstrated antiviral activity.^[11]

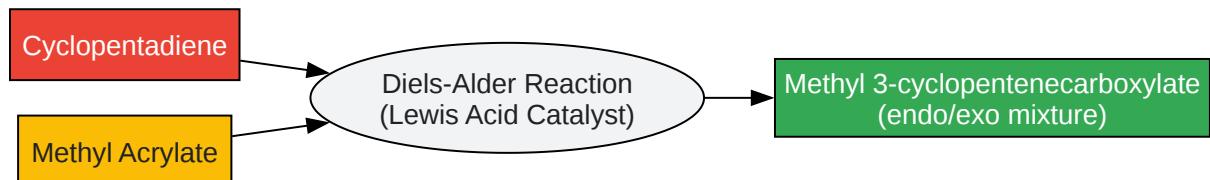
Experimental and Synthetic Workflows

The following diagrams illustrate the key synthetic pathways described in this guide.



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Caption: Synthesis of **Methyl 3-cyclopentenecarboxylate** via CDI activation.



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Caption: Diels-Alder synthesis of **Methyl 3-cyclopentenecarboxylate**.

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